

Personal protective equipment for handling 4-Phenylbutyric acid-d2

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Compound of Interest

Compound Name: 4-Phenylbutyric acid-d2

Cat. No.: B15568121

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Essential Safety and Handling Guide for 4-Phenylbutyric acid-d2

This guide provides immediate, essential safety and logistical information for handling **4-Phenylbutyric acid-d2** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Personal Protective Equipment (PPE)

A thorough risk assessment is crucial before handling **4-Phenylbutyric acid-d2**. The following personal protective equipment is recommended to minimize exposure and ensure personal safety.^{[1][2][3][4]}

PPE Category	Recommendation	Standards and Specifications
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforms to OSHA's 29 CFR 1910.133 or European Standard EN166.[3]
Hand Protection	Chemical-resistant gloves. Inspect gloves for integrity before use.	Nitrile gloves are commonly used for handling carboxylic acids.
Skin and Body Protection	A standard laboratory coat is required. For procedures with a significant risk of spillage, a chemical-resistant apron is advised.[4]	Wear appropriate protective clothing to prevent skin exposure.[3]
Respiratory Protection	A dust mask or particle filter is recommended, particularly when handling the solid form where dust may be generated. [1][2][3]	N95 (US) or equivalent particulate filter device (EN 143).[2]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ensure that a safety shower and eyewash station are readily accessible.
- Ground/bond container and receiving equipment to prevent static discharge.[2]

2. Donning PPE:

- Put on a laboratory coat.
- Wear safety glasses with side-shields or chemical safety goggles.

- If handling the powder outside of a fume hood or if dust generation is likely, wear a dust mask or respirator.

- Finally, wear chemical-resistant gloves, ensuring they overlap the cuffs of the lab coat.

3. Handling the Compound:

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Avoid breathing dust or vapors.[\[3\]](#)[\[5\]](#)
- Use only in well-ventilated areas.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[\[3\]](#)[\[5\]](#)

4. Emergency Procedures:

- In case of skin contact: Wash the skin with plenty of water.[\[6\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[6\]](#)[\[7\]](#)
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[6\]](#)[\[7\]](#)
- If swallowed: Rinse the mouth. Do not ingest. If swallowed, seek immediate medical assistance.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Disposal Plan

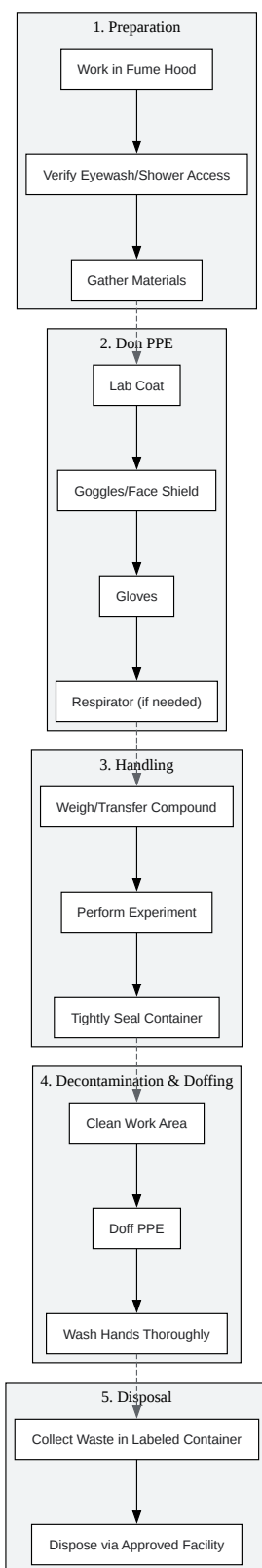
1. Waste Collection:

- Collect all waste material, including contaminated PPE and any residual chemical, in a suitable, clearly labeled, and sealed container for disposal.[\[3\]](#)

2. Disposal Route:

- Dispose of the contents and container in accordance with local, regional, and national regulations. This should typically be done through an approved hazardous waste disposal facility.
- Do not empty into drains or release into the environment.^[2] Handle contaminated packages in the same way as the substance itself.^[2]

Workflow for Safe Handling and Disposal



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Caption: Workflow for Handling **4-Phenylbutyric acid-d2**.

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